

Isovaleric acid-d7 safety data sheet (SDS)

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Compound of Interest

Compound Name: Isovaleric acid-d7

Cat. No.: B12402204

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Substance Identification and Properties

Isovaleric acid-d7 is the deuterated form of Isovaleric acid, a branched-chain fatty acid. While specific safety data for the deuterated isotopologue is limited, the primary hazards are expected to be similar to those of its non-deuterated counterpart due to their identical chemical structures and functional groups.

Table 1: Physical and Chemical Properties

Property	Value	Reference
Chemical Formula	C ₅ H ₃ D ₇ O ₂	[1]
Molecular Weight	109.17 g/mol	[1]
CAS Number	1219805-32-9	[1]
Appearance	Colorless to pale yellow liquid	[2]
Odor	Strong, pungent, cheesy, sweaty	[2]
Boiling Point	175-177 °C	[3]
Melting Point	-29 °C	[2]
Flash Point	70-86 °C	[2]
Density	~0.93 g/cm ³ at 20 °C	
Solubility	Slightly soluble in water; miscible with ethanol and ether.	[2]
Purity	≥98%	[1]

Hazard Identification and Classification

Based on the GHS classification for Isovaleric acid, the deuterated form should be handled as a substance with the following hazards:

Table 2: GHS Hazard Classification

Hazard Class	Category	Hazard Statement
Flammable Liquids	3/4	H227: Combustible liquid[3][4]
Acute Toxicity, Oral	4	H302: Harmful if swallowed[5]
Skin Corrosion/Irritation	1B/1C	H314: Causes severe skin burns and eye damage[6][7]
Serious Eye Damage	1	H318: Causes serious eye damage[8]
Acute Aquatic Toxicity	1	H400: Very toxic to aquatic life[5]
Chronic Aquatic Toxicity	1	H410: Very toxic to aquatic life with long lasting effects[5]

Note: This classification is based on the non-deuterated Isovaleric acid and should be used as a precautionary measure for **Isovaleric acid-d7**.

Toxicological Information

The primary toxicological concerns are acute oral toxicity and severe corrosive effects on skin and eyes.

Table 3: Toxicological Data

Endpoint	Species	Value	Reference
LD50 Oral	Rat	>2,000 mg/kg	[3][7]
LD50 Dermal	Rabbit	3,560 mg/kg	[3]

Experimental Protocols: Safe Handling and Storage

Given the hygroscopic nature of many deuterated compounds and the hazards of Isovaleric acid, stringent handling and storage protocols are essential to maintain isotopic purity and ensure personnel safety.

General Handling Protocol

- Preparation:
 - Work in a well-ventilated fume hood.
 - Dry all glassware in an oven at $>100^{\circ}\text{C}$ for several hours and cool in a desiccator before use.[9]
 - Ensure emergency eyewash stations and safety showers are accessible.
- Personal Protective Equipment (PPE):
 - Wear appropriate chemical-resistant gloves (e.g., nitrile), protective clothing, and eye/face protection.[6][7]
- Dispensing and Use:
 - Handle under an inert atmosphere (e.g., nitrogen or argon) to prevent H-D exchange with atmospheric moisture.[9]
 - Avoid contact with water, alcohols, and other protic solvents unless part of the experimental design.[9]
 - Use a dry syringe to withdraw the required volume from septum-capped bottles.[9]
- Spill and Waste Disposal:
 - In case of a spill, absorb with an inert material (e.g., sand, diatomite) and place in a sealed container for disposal.[3]
 - Dispose of contents/container to an approved waste disposal plant.[5]

Storage Protocol

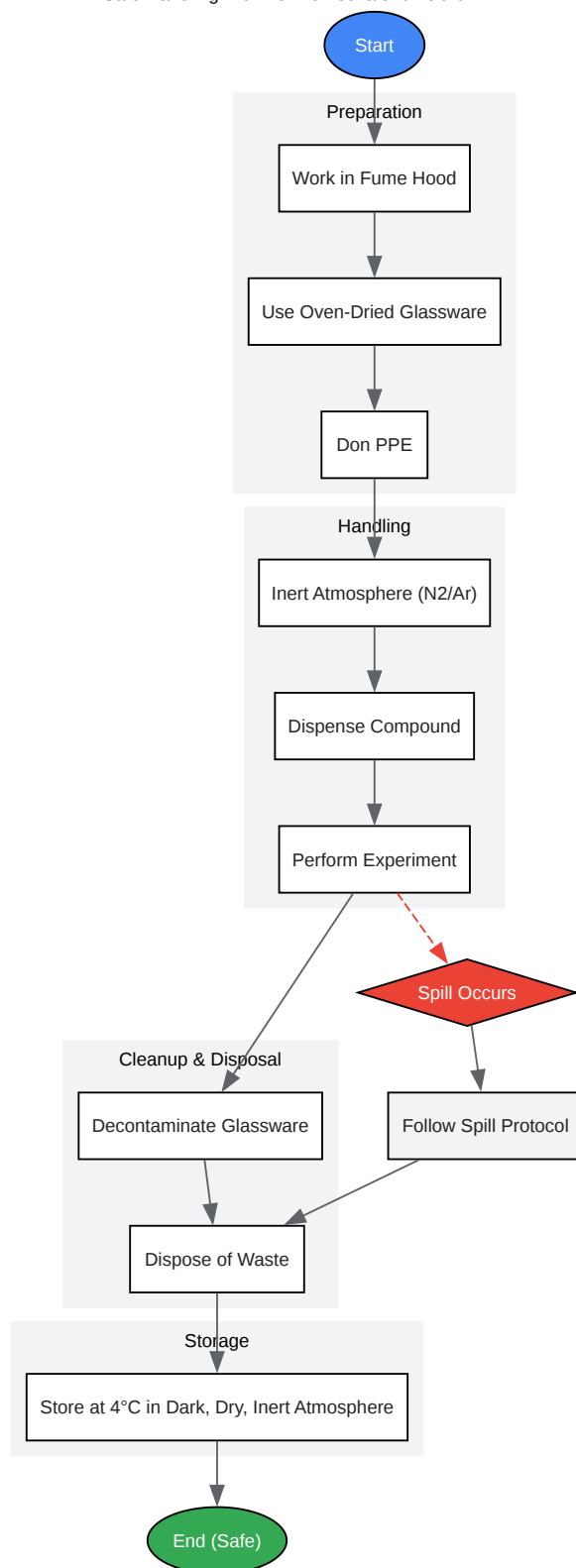
- Temperature: Store at 4°C for long-term stability.[1]
- Atmosphere: Keep in a tightly sealed container under a dry, inert atmosphere to prevent moisture absorption and maintain isotopic purity.[9]

- Light: Store in amber vials or other light-protecting containers to prevent degradation.[10]
- Incompatibilities: Store away from bases, strong oxidizing agents, and reducing agents.[4]

Visualized Workflows

Safe Handling Workflow

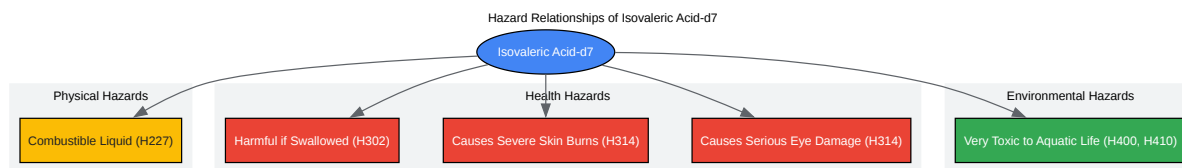
Safe Handling Workflow for Isovaleric Acid-d7



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Caption: Workflow for the safe handling of **Isovaleric acid-d7**.

Logical Relationship of Hazards



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Caption: Key hazard classifications for **Isovaleric acid-d7**.

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